

Sourcing and Application of 1,3-Dimethyluric Acid Certified Reference Material

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1,3-Dimethyluric acid

Cat. No.: B041961

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Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

1,3-Dimethyluric acid is the primary metabolite of the widely used therapeutic drug theophylline and the common dietary stimulant caffeine.[1] Its accurate quantification in biological matrices is crucial for pharmacokinetic studies, therapeutic drug monitoring, and metabolic research. Certified Reference Materials (CRMs) of **1,3-Dimethyluric acid** are indispensable for ensuring the accuracy, reliability, and traceability of these analytical measurements. This document provides detailed information on sourcing **1,3-Dimethyluric acid** CRM, along with comprehensive protocols for its application in analytical methodologies.

Sourcing Certified Reference Material

Several reputable suppliers offer **1,3-Dimethyluric acid** as a Certified Reference Material. A prominent example is the TraceCERT® **1,3-Dimethyluric acid** produced by Sigma-Aldrich, which is manufactured under the rigorous standards of ISO/IEC 17025 and ISO 17034.[2] This certification ensures traceability to primary standards from National Metrology Institutes (NMIs) like NIST or NMIJ. When sourcing a CRM, it is essential to obtain the Certificate of Analysis (CoA), which provides critical data on the material's certified properties.

Data Presentation: Certified Reference Material Specifications

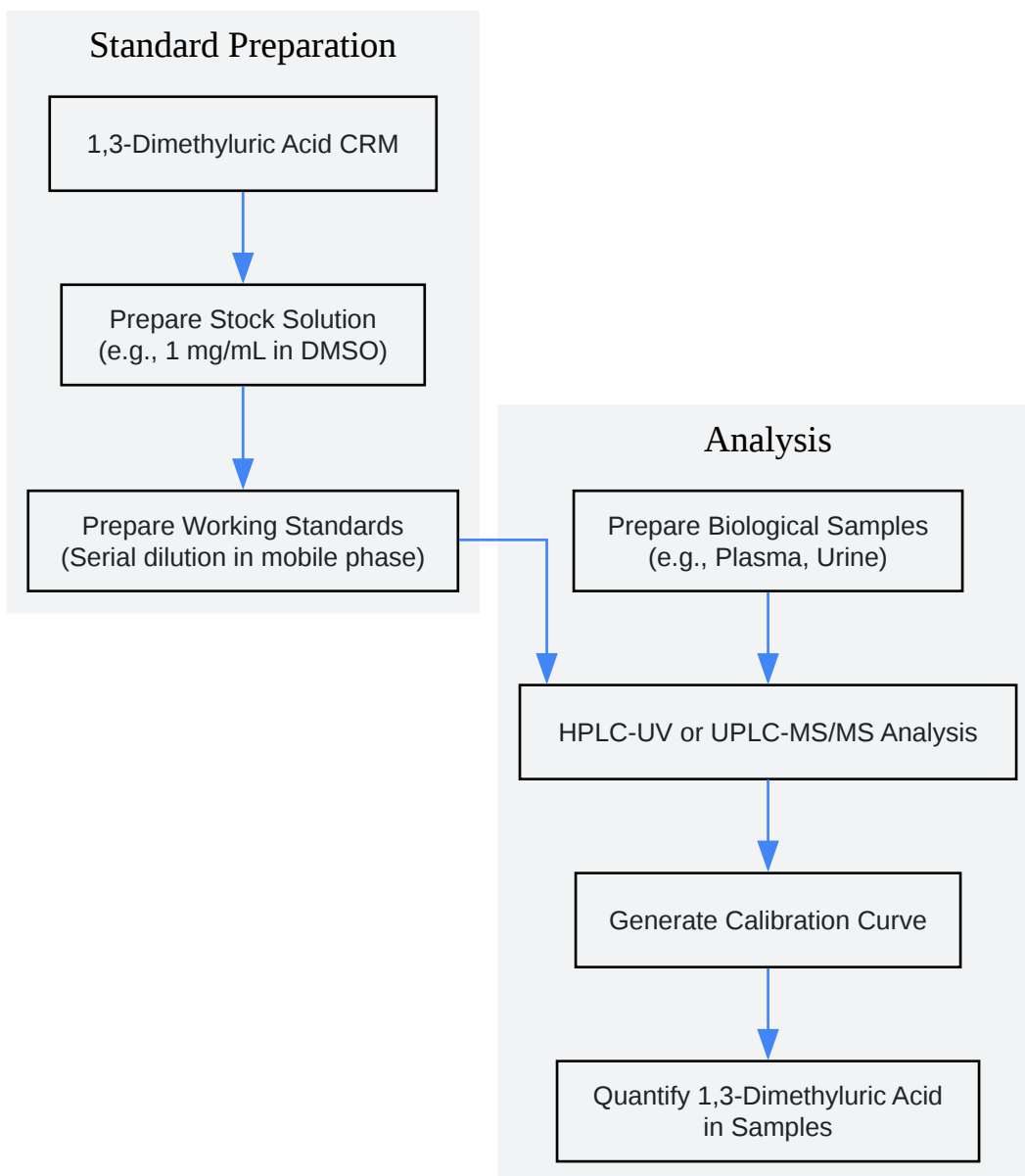
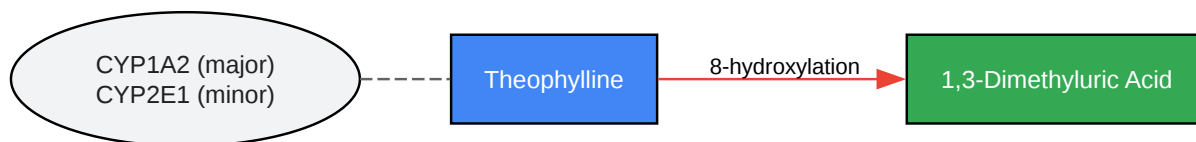
The following table summarizes typical quantitative data found on a Certificate of Analysis for a **1,3-Dimethyluric acid** CRM. This data is essential for the accurate preparation of standards and the calculation of measurement uncertainty.

Parameter	Typical Value	Description
Certified Purity	≥99.5%	The mass fraction of 1,3-Dimethyluric acid, often determined by quantitative NMR (qNMR) or mass balance.
Expanded Uncertainty (k=2)	≤0.5%	The uncertainty of the certified purity value, providing a 95% confidence interval.
Format	Neat Solid	Typically supplied as a crystalline powder.
Storage Conditions	-20°C	Recommended storage temperature to ensure long-term stability.
CAS Number	944-73-0	The unique Chemical Abstracts Service registry number. [2]
Molecular Formula	C ₇ H ₈ N ₄ O ₃	The chemical formula of 1,3-Dimethyluric acid. [3]
Molecular Weight	196.16 g/mol	The molar mass of 1,3-Dimethyluric acid. [3]

Metabolic Pathway of 1,3-Dimethyluric Acid

1,3-Dimethyluric acid is a major product of the hepatic metabolism of theophylline. This biotransformation is primarily catalyzed by the cytochrome P450 enzymes CYP1A2 and, to a

lesser extent, CYP2E1, through an 8-hydroxylation reaction.[1][4][5][6] Understanding this pathway is critical for interpreting drug metabolism and interaction studies.



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- To cite this document: BenchChem. [Sourcing and Application of 1,3-Dimethyluric Acid Certified Reference Material]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b041961#sourcing-1-3-dimethyluric-acid-certified-reference-material]

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